

Proper Disposal and Handling of CellTracker Red CMTPX

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Compound of Interest

Compound Name: CellTracker Red CMTPX

Cat. No.: B12398355

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For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling and disposal of chemical reagents are paramount. This document provides essential safety and logistical information for **CellTracker Red CMTPX**, a fluorescent dye used for long-term cell tracing. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Handling Precautions

CellTracker Red CMTPX is typically supplied as a solid and dissolved in anhydrous dimethylsulfoxide (DMSO) to create a stock solution.[1][2] DMSO is known to facilitate the entry of organic molecules into tissues.[3][4] Therefore, appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, must be worn at all times when handling the dye solution.[3][4] All handling should be performed in a well-ventilated area or a chemical fume hood.

Step-by-Step Disposal Procedures

The primary directive from manufacturers regarding the disposal of **CellTracker Red CMTPX** is to act in accordance with all applicable local, state, and federal regulations.[3][4] There are no product-specific disposal methods that supersede institutional and local guidelines for chemical waste.

1. Waste Segregation:

- **Solid Waste:** Any unused solid **CellTracker Red CMTPX** powder should be treated as chemical waste.
- **Liquid Waste:** The DMSO stock solution, working solutions containing the dye, and any contaminated media or buffers should be collected in a designated hazardous waste container. Do not mix with aqueous waste unless permitted by your institution's safety protocols.
- **Contaminated Labware:** Pipette tips, centrifuge tubes, flasks, and any other disposable materials that have come into contact with **CellTracker Red CMTPX** should be disposed of as solid chemical waste.

2. Waste Collection and Storage:

- Use clearly labeled, leak-proof containers for all waste streams. The labels should include "Hazardous Waste," the name of the chemical (**CellTracker Red CMTPX** in DMSO), and the primary hazards (e.g., "Combustible," "Irritant").
- Store waste containers in a designated, secondary containment area away from incompatible materials.

3. Institutional Waste Pickup:

- Follow your institution's established procedures for the pickup and disposal of chemical waste. Contact your Environmental Health and Safety (EHS) department for specific guidance and to schedule a waste pickup.

Quantitative Data for CellTracker Red CMTPX

For ease of reference, the key quantitative properties of **CellTracker Red CMTPX** are summarized in the table below.

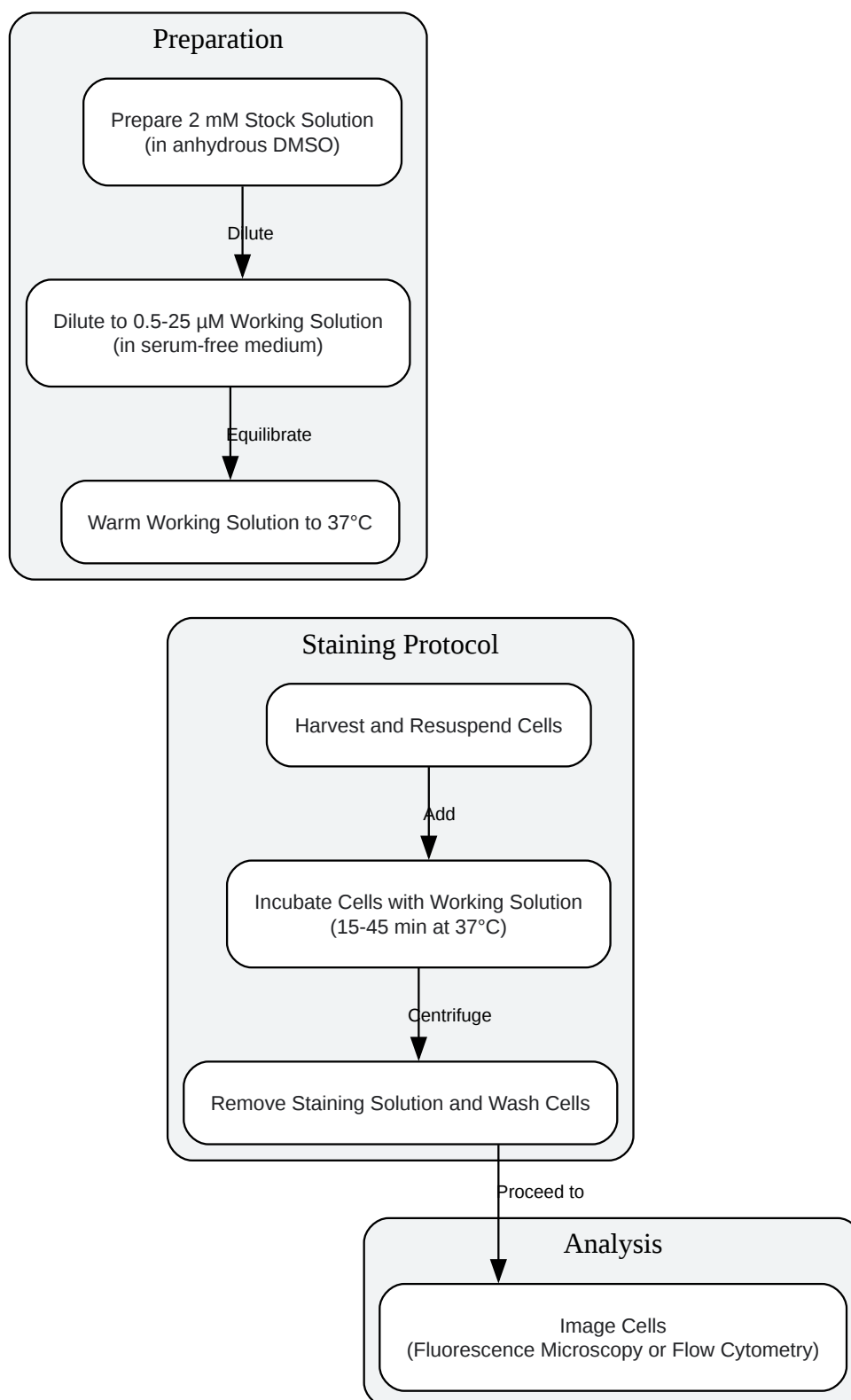
Property	Value
Molecular Formula	C ₄₂ H ₄₀ ClN ₃ O ₄
Molecular Weight	686.2 g/mol
Excitation Maximum (Ex)	577 nm
Emission Maximum (Em)	602 nm
Recommended Stock Solution	2 mM in anhydrous DMSO
Recommended Working Conc.	0.5 - 25 µM in serum-free medium

Data sourced from multiple supplier technical data sheets.[\[1\]](#)[\[5\]](#)

Experimental Workflow and Signaling

CellTracker Red CMTPIX is a cell-permeable dye that becomes fluorescent once inside the cell.[\[1\]](#)[\[5\]](#) It contains a chloromethyl group that reacts with thiol groups, particularly on glutathione, in a reaction mediated by glutathione S-transferase.[\[3\]](#)[\[4\]](#) This converts the dye into a cell-impermeant product, ensuring it is well-retained within the cells for extended periods, often through several cell divisions.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)

Below is a diagram illustrating the typical experimental workflow for using **CellTracker Red CMTPIX**.



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Caption: Experimental workflow for staining cells with **CellTracker Red CMTPX**.

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